

Personal protective equipment for handling 2H-indene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2H-indene

Cat. No.: B1213767

[Get Quote](#)

Essential Safety and Handling Guide for 2H-Indene

This guide provides critical safety and logistical information for the handling and disposal of **2H-Indene** in a laboratory setting. Given the limited specific safety data available for **2H-Indene**, the following procedures are based on the well-documented hazards of its isomer, 1H-Indene. Researchers should handle **2H-Indene** with the assumption that it possesses similar hazardous properties.

Quantitative Data Summary

The following table summarizes key quantitative safety data for Indene. These values should be used as a reference for ensuring a safe laboratory environment.

Parameter	Value
Occupational Exposure Limits	
NIOSH REL (10-hr TWA)	10 ppm (45 mg/m ³)[1][2]
ACGIH TLV (8-hr TWA)	10 ppm[2]
OSHA PEL	10 ppm (45 mg/m ³)[1]
Flammability	
Flash Point	173°F (78.3°C)[1]
Physical Properties	
Boiling Point	359°F (181.6°C)[3]
Molecular Weight	116.16 g/mol [3]
Density	0.997 g/mL[3]

Operational Plan for Handling 2H-Indene

This section outlines the step-by-step procedures for safely handling **2H-Indene** in a research setting.

Pre-Operational Checks

- Verify Emergency Equipment: Ensure that a safety shower, eyewash station, and a fire extinguisher suitable for flammable liquids are readily accessible and have been recently inspected.
- Prepare Spill Kit: Have a chemical spill kit appropriate for flammable liquids readily available.
- Review Safety Data Sheet (SDS): Although a specific SDS for **2H-Indene** is not readily available, review the SDS for 1H-Indene to be familiar with its hazards.
- Ensure Proper Ventilation: All handling of **2H-Indene** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2]

- Don Personal Protective Equipment (PPE): All personnel must don the appropriate PPE as detailed below.

Personal Protective Equipment (PPE)

Equipment	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[2]
Eye Protection	Safety glasses with side shields or chemical splash goggles.[2]
Skin and Body	A flame-resistant lab coat worn over cotton-based clothing.[2]
Respiratory	If ventilation is inadequate, a NIOSH-approved respirator is required.[2]

Step-by-Step Handling Procedure

- Grounding: When transferring **2H-Indene**, ensure that all containers are properly grounded to prevent the buildup of static electricity, which can be an ignition source.[4]
- Dispensing: Use only non-sparking tools for opening and dispensing from containers.[4]
- Heating: If heating is required, use a water bath or heating mantle. Avoid open flames.[4]
- Storage: Store **2H-Indene** in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[4]
- Avoid Incompatibles: Keep away from strong oxidizing agents.[4]

Post-Operational Cleanup

- Decontaminate Work Area: Clean the work surface with an appropriate solvent.
- Dispose of Consumables: Dispose of all contaminated consumables (e.g., gloves, wipes) as hazardous waste.

- Doff PPE: Remove PPE in the correct order to avoid cross-contamination.
- Hand Hygiene: Wash hands thoroughly with soap and water after handling **2H-Indene**.

Disposal Plan for **2H-Indene**

Proper disposal of **2H-Indene** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

- Segregate Waste: Collect all **2H-Indene** waste, including unused product and contaminated materials, in a dedicated, properly labeled hazardous waste container.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," the name "**2H-Indene**," and the associated hazards (e.g., Flammable Liquid).
- Container Storage: Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.

Step-by-Step Disposal Procedure

- Request Pickup: Once the waste container is full or has been in storage for the maximum allowable time, request a pickup from your institution's Environmental Health and Safety (EHS) department.
- Documentation: Complete all necessary hazardous waste disposal forms as required by your institution and local regulations.
- Professional Disposal: All **2H-Indene** waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of **2H-Indene** down the drain or in regular trash.^[4]

Emergency Procedures

Spill Response


- Evacuate: In the event of a large spill, immediately evacuate the area and alert others.

- Control Vapors: If safe to do so, increase ventilation to the area.
- Containment: For small spills, contain the liquid with absorbent materials from a chemical spill kit.
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal as hazardous waste.
- Report: Report all spills to your laboratory supervisor and EHS department.

First Aid

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.^[4] Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[4] Seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[4]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.^[5]

Safety and Handling Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2H-Indene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. INDENE | Occupational Safety and Health Administration [osha.gov]
- 2. nj.gov [nj.gov]
- 3. Indene - Wikipedia [en.wikipedia.org]
- 4. fishersci.com [fishersci.com]
- 5. shutterstock.com [shutterstock.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2H-indene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1213767#personal-protective-equipment-for-handling-2h-indene\]](https://www.benchchem.com/product/b1213767#personal-protective-equipment-for-handling-2h-indene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com